

A Comprehensive Technical Guide to the Physical Constants of 1,4-Oxathiane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Oxathiane

Cat. No.: B103149

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This technical guide provides an in-depth overview of the key physical constants of **1,4-Oxathiane**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document summarizes critical data, outlines experimental protocols for their determination, and presents a logical workflow for its synthesis.

Core Physical Properties of 1,4-Oxathiane

1,4-Oxathiane (CAS No. 15980-15-1) is a six-membered heterocyclic compound containing both an oxygen and a sulfur atom. Understanding its physical properties is fundamental for its application in chemical synthesis and pharmaceutical research.

Quantitative Data Summary

The boiling point and density of **1,4-Oxathiane** have been determined and are presented below. These values are crucial for handling, purification, and reaction setup.

Physical Constant	Value	Conditions
Boiling Point	147 °C	At 755 mmHg
147-148 °C	Not specified	
Density	1.114 g/mL	At 25 °C
1.117 g/mL	Not specified	

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the boiling point and density of a liquid compound such as **1,4-Oxathiane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination is the micro-boiling point or capillary method.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum heating block)
- Clamps and stand

Procedure:

- A small volume of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is immersed in a heating bath.
- The heating bath is gently heated. Initially, a stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and escapes.
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will be observed.
- Heating is then discontinued. The liquid will begin to cool.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.^{[1][2][3]}

Determination of Density

The density of a liquid is its mass per unit volume. This can be determined by accurately measuring the mass of a known volume of the liquid.^[4]

Apparatus:

- Volumetric flask or graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least three decimal places)
- Thermometer

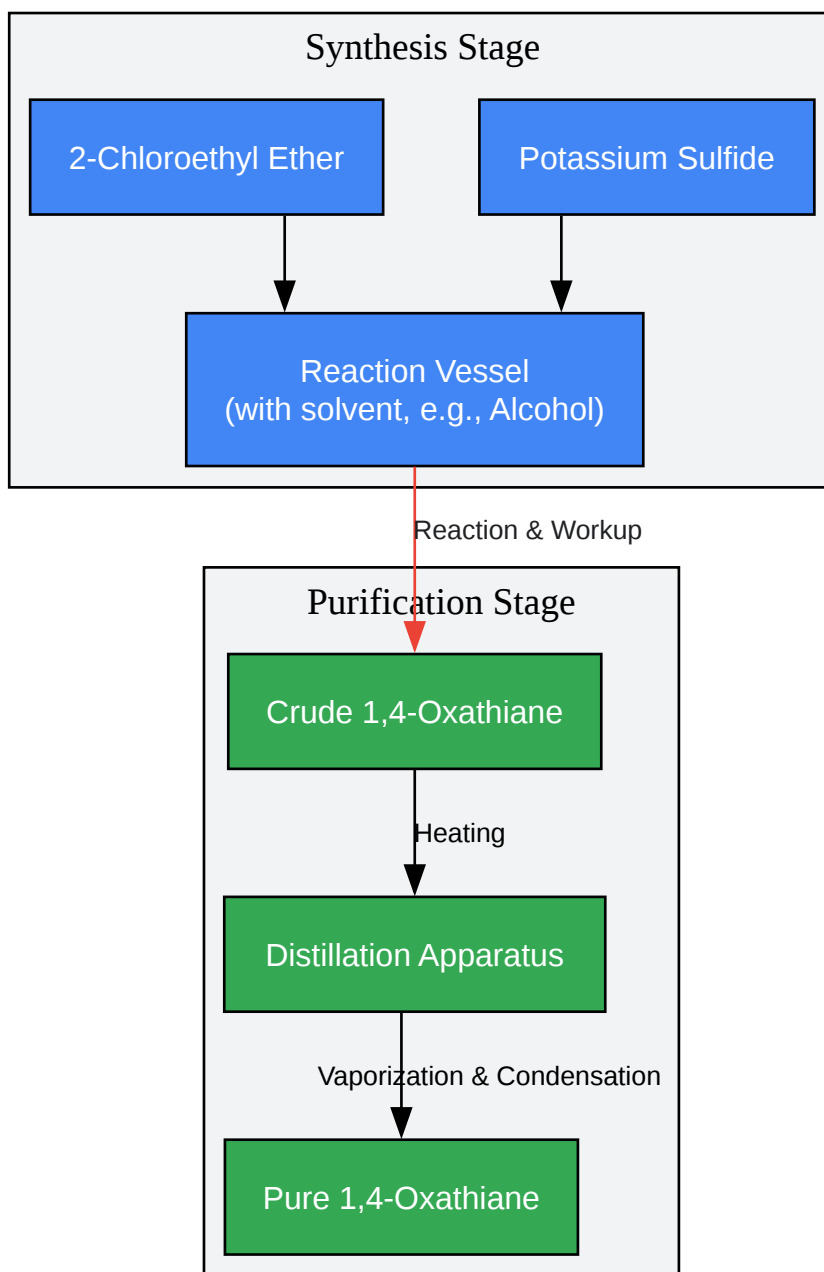
Procedure:

- The mass of a clean, dry volumetric flask or graduated cylinder is accurately measured using an electronic balance.^[5]
- The liquid sample is carefully added to the flask up to the calibration mark.
- The mass of the flask containing the liquid is then measured.

- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.[\[5\]](#)
- The density is calculated by dividing the mass of the liquid by its known volume.[\[4\]](#)[\[5\]](#)
- The temperature of the liquid is recorded as density is temperature-dependent.

Logical Workflow Visualization

The synthesis of **1,4-Oxathiane** can be achieved through various routes. One common method involves the reaction of 2-chloroethyl ether with a sulfide source. The following diagram illustrates a generalized workflow for such a synthesis and subsequent purification.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Constants of 1,4-Oxathiane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103149#physical-constants-of-1-4-oxathiane-boiling-point-density]

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